

Personal protective equipment for handling KHK-6

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Compound of Interest

Compound Name: KHK-6

Cat. No.: B15610408

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Essential Safety and Handling Guide for KHK-6

This guide provides critical safety protocols and logistical information for the handling and disposal of **KHK-6**, a research-grade inhibitor of the serine/threonine kinase, hematopoietic progenitor kinase 1 (HPK 1). Given that comprehensive toxicological data for **KHK-6** is not fully established, a cautious approach, treating it as a potentially hazardous substance, is mandatory.

Compound Identification and Properties

KHK-6 is a complex organic molecule intended for research use only.[1][2] While it may be shipped as a non-hazardous chemical under ambient conditions, proper storage is crucial to maintain its stability.[1]

Property	Data	Source
IUPAC Name	5-((5-chloro-4-((2-(isopropylsulfonyl)phenyl)amino)pyrimidin-2-yl)amino)-3,3-dimethylisobenzofuran-1(3H)-one	[1]
Molecular Formula	C23H23ClN4O4S	[1]
Molecular Weight	486.97 g/mol	[1]
Appearance	To be determined (often a solid powder)	[1]
Purity	>98% (refer to Certificate of Analysis)	[1]
Solubility	To be determined	[1]
Storage	Short-term (days to weeks): 0 - 4°C, dry and dark. Long-term (months to years): -20°C.	[1]

Personal Protective Equipment (PPE)

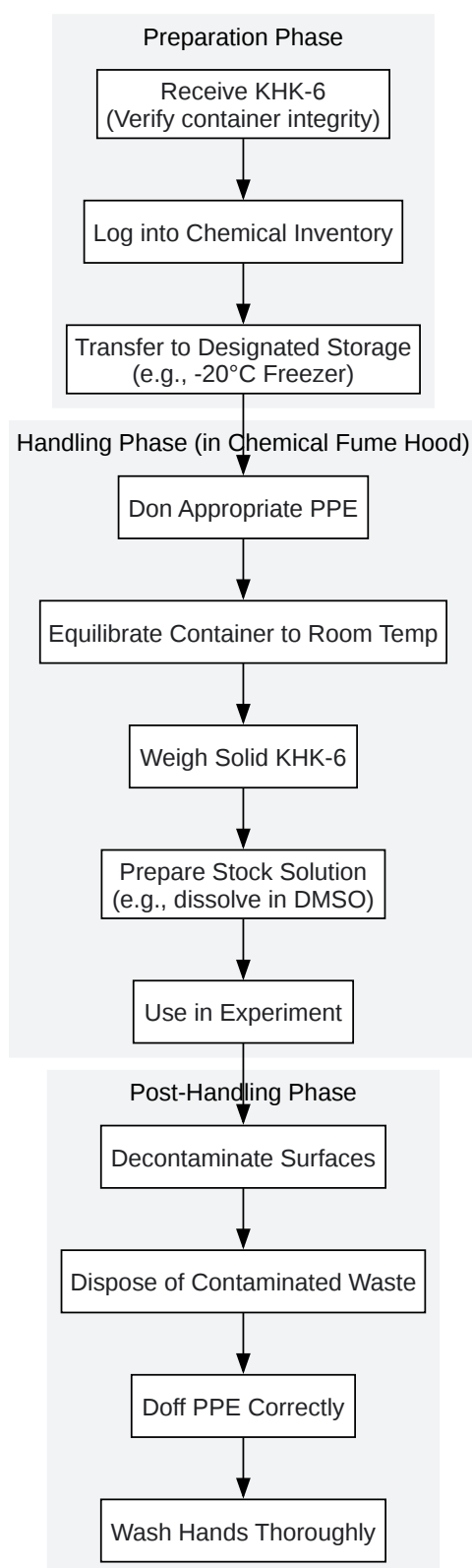
A comprehensive PPE program is the foundation of safe handling.[3] The following table outlines the minimum required PPE when working with **KHK-6** in solid or solution form.

Body Part	PPE Specification	Rationale
Hands	Nitrile or Neoprene Gloves	Prevents direct skin contact. Double-gloving is recommended when handling concentrated solutions.
Eyes/Face	ANSI Z87.1-compliant Safety Glasses with Side Shields or Goggles	Protects eyes from splashes and airborne particles. [4]
Face (additional)	Face Shield	Required when there is a significant splash hazard (e.g., handling bulk quantities, potential for energetic reaction).
Body	Fully-buttoned Laboratory Coat	Protects skin and clothing from contamination. [5]
Respiratory	Not generally required for low-volatility solids. Use a NIOSH-approved respirator with appropriate cartridges if creating aerosols (e.g., sonicating, vortexing vigorously) or if the material is found to be a respiratory irritant. Work in a certified chemical fume hood is the preferred engineering control. [4]	Prevents inhalation of airborne particles.
Feet	Closed-toe Shoes	Protects feet from spills and falling objects. [6]

Operational and Handling Protocols

Adherence to a strict operational workflow minimizes exposure risk. Always handle **KHK-6** within a certified chemical fume hood.[\[7\]](#)

Experimental Workflow: From Receipt to Use



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Caption: Standard workflow for safe handling of **KHK-6**.

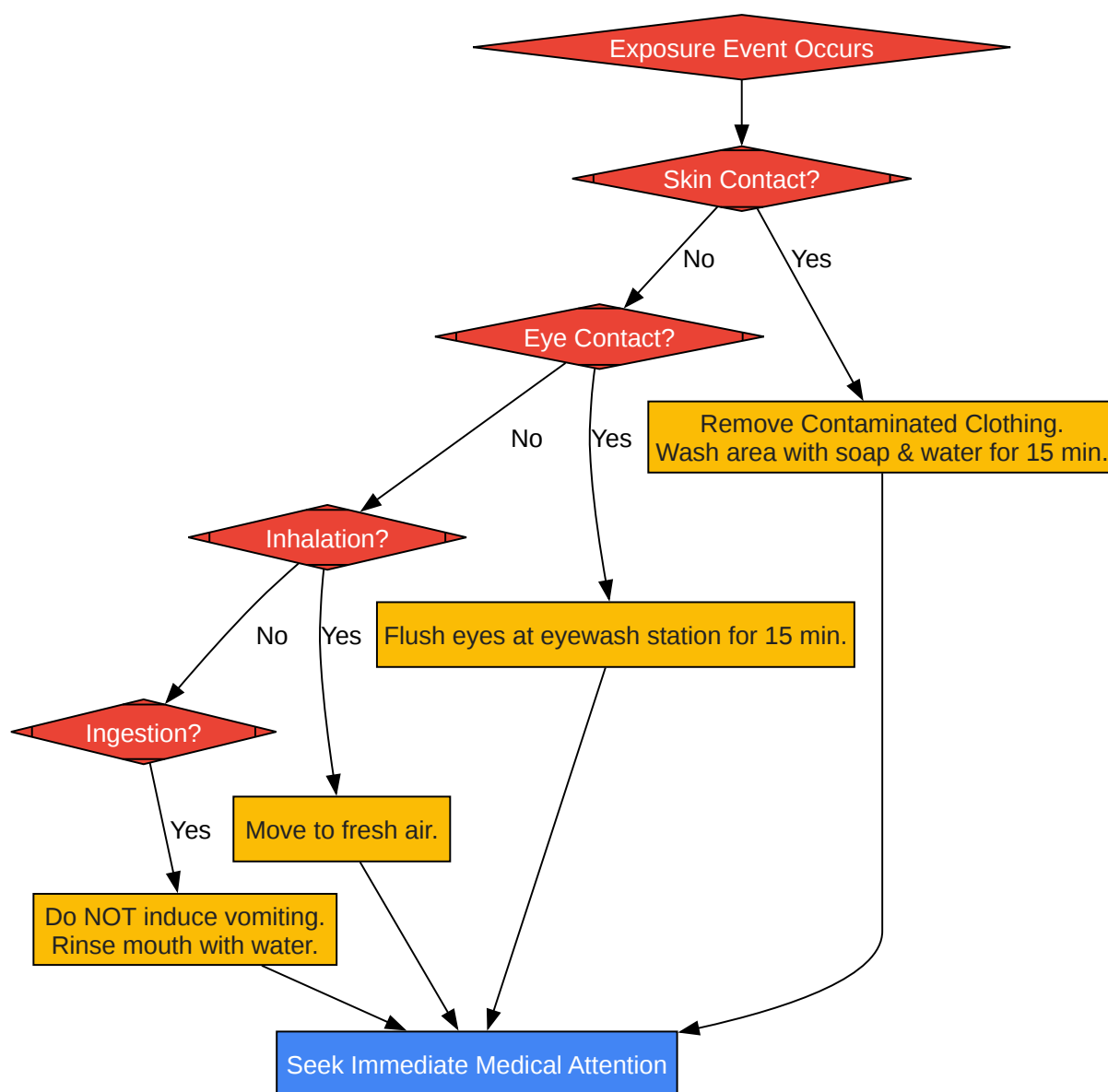
Protocol for Preparing a 10 mM Stock Solution:

- Preparation: Before removing **KHK-6** from storage, allow the container to equilibrate to room temperature to prevent water condensation.
- Pre-calculation: Based on the batch-specific molecular weight (MW) of 486.97 g/mol , calculate the mass needed. For 1 mL of a 10 mM solution:
 - $\text{Mass (mg)} = 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * (10 \text{ mmol} / \text{L}) * (486.97 \text{ mg} / \text{mmol}) = 4.87 \text{ mg}$
- Weighing: Inside a chemical fume hood, carefully weigh the calculated amount of **KHK-6** powder onto weighing paper or directly into a tared microcentrifuge tube.
- Solubilization: Add the appropriate volume of a suitable solvent (e.g., DMSO) to the solid. Vortex gently until the solid is completely dissolved.
- Labeling: Clearly label the vial with the compound name (**KHK-6**), concentration (10 mM), solvent (DMSO), and date of preparation.
- Storage: Store the stock solution at -20°C or as recommended to maintain stability.

Emergency and Disposal Plans

Prompt and correct response to emergencies is critical. Always have a spill kit and emergency contact information readily available.

Emergency Response Logic



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Caption: Decision flow for accidental exposure to **KHK-6**.

Spill Response:

- Evacuate: Alert others and evacuate the immediate area if the spill is large.
- Protect: Don appropriate PPE before re-entering the area.
- Contain: For liquid spills, cover with an absorbent material from a chemical spill kit. For solid spills, gently cover with a damp paper towel to avoid raising dust.
- Clean: Carefully collect the absorbed material or contaminated towels using forceps or a scoop. Place into a labeled, sealable bag or container for hazardous waste.
- Decontaminate: Clean the spill area with a suitable detergent and water, followed by 70% ethanol.
- Dispose: Dispose of all contaminated materials as hazardous chemical waste.

Waste Disposal:

- Solid Waste: All disposable items contaminated with **KHK-6** (e.g., gloves, weighing papers, pipette tips, tubes) must be collected in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Unused or waste solutions of **KHK-6** should be collected in a labeled, sealed, and chemically compatible hazardous waste container. Do not mix with incompatible waste streams.
- Disposal Protocol: All waste must be disposed of through your institution's Environmental Health and Safety (EHS) office, following all local, state, and federal regulations.

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